

Information regarding "FY-56" is not publicly available.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FY-56

Cat. No.: B15537817

[Get Quote](#)

Following a comprehensive search of scientific literature and chemical databases, there is no publicly available information on a compound or agent designated "**FY-56**" for use in high-throughput screening or any other application in biomedical research or drug development.

The search yielded information on entities with similar names, including:

- **Fak56:** A gene in the fruit fly *Drosophila melanogaster* that plays a role in neuromuscular junction development by suppressing MAPK/ERK signaling.^{[1][2]} This is a genetic designation, not a chemical compound for screening.
- **Solvent Yellow 56 and Disperse Yellow 56:** These are chemical dyes used in industrial applications such as coloring for plastics, waxes, and fuels.^{[3][4][5][6][7]} There is no indication in the available literature of their use in high-throughput screening for drug discovery.
- **BMS-284756:** A novel des-F(6) quinolone with antibacterial properties that targets DNA gyrase.^[8] This is a distinct compound and not referred to as **FY-56**.

Without any foundational information on the chemical nature, biological target, or mechanism of action of a substance labeled "**FY-56**," it is not possible to provide the requested detailed Application Notes and Protocols. The creation of experimental procedures, data tables, and signaling pathway diagrams requires specific knowledge that is not present in the public domain for a compound with this name.

Researchers, scientists, and drug development professionals seeking to use a compound in high-throughput screening would require access to proprietary information from the compound's supplier or developer if it is not described in published literature. We advise consulting internal documentation or contacting the source of the "FY-56" designation for the necessary scientific details.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fak56 functions downstream of integrin alphaPS3betanu and suppresses MAPK activation in neuromuscular junction growth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fak56 functions downstream of integrin alphaPS3betanu and suppresses MAPK activation in neuromuscular junction growth - PMC [pmc.ncbi.nlm.nih.gov]
- 3. C.I. Disperse Yellow 56 | C21H15N5O2 | CID 136164957 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Solvent Yellow 56 | C16H19N3 | CID 17204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Solvent Yellow 56 - Wikipedia [en.wikipedia.org]
- 6. Solvent Yellow 56 Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. China Solvent Yellow 56 / CAS 2481-94-9 factory and manufacturers | Precise Color [precisechem.com]
- 8. Mechanism of action of the des-F(6) quinolone BMS-284756 measured by supercoiling inhibition and cleavable complex assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Information regarding "FY-56" is not publicly available.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15537817#application-of-fy-56-in-high-throughput-screening]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com